

Strombine: A Key Biomarker for Environmental Stress in Marine Invertebrates

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Compound of Interest

Compound Name: **Strombine**
Cat. No.: **B152461**

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Strombine, an opine, is a small molecule that accumulates in the tissues of many marine invertebrates, particularly bivalve mollusks, in response to environmental stressors that induce a shift to anaerobic metabolism. Under conditions of oxygen limitation (hypoxia or anoxia), elevated temperatures, or exposure to certain pollutants, these organisms rely on anaerobic glycolysis to meet their energy demands. **Strombine**, formed through the reductive condensation of pyruvate and glycine, serves as a temporary sink for glycolytic end products, thereby allowing for the continued production of ATP. The concentration of **strombine** in various tissues can, therefore, serve as a sensitive and reliable biomarker for assessing the physiological stress experienced by these organisms in their natural environment or in laboratory settings. This document provides detailed application notes and protocols for the use of **strombine** as an environmental stress biomarker.

Data Presentation

The following tables summarize quantitative data on **strombine** concentrations in various marine invertebrates under different environmental stress conditions. This data highlights the potential of **strombine** as a measurable indicator of physiological stress.

Table 1: **Strombine** Concentration in Bivalve Tissues in Response to Anoxia

Species	Tissue	Stress Condition	Duration of Stress	Strombine Concentration ($\mu\text{mol/g}$ wet weight)	Reference
<i>Crassostrea virginica</i>	Adductor Muscle	Anoxia	24 hours	Not detected	[1]
<i>Crassostrea virginica</i>	Adductor Muscle	Recovery from Anoxia	6 hours	4.0	[1]
<i>Crassostrea virginica</i>	Mantle	Recovery from Anoxia	2 hours	Minor accumulation	[1]
<i>Crassostrea virginica</i>	Gill	Recovery from Anoxia	2 hours	Minor accumulation	[1]
<i>Mercenaria mercenaria</i>	Adductor Muscle	Environmental Anoxia	Not specified	Accumulates	[2]
<i>Mercenaria mercenaria</i>	Foot Muscle	Environmental Anoxia	Not specified	Accumulates	[2]

Table 2: **Strombine** and Alanopine Dehydrogenase Activity in Bivalve Tissues

Species	Tissue	Enzyme	Specific Activity (U/g wet weight)	Reference
<i>Mercenaria mercenaria</i>	Adductor Muscle	Strombine Dehydrogenase	54	[2]
<i>Mercenaria mercenaria</i>	Gill	Alanopine Dehydrogenase	4.1	[2]

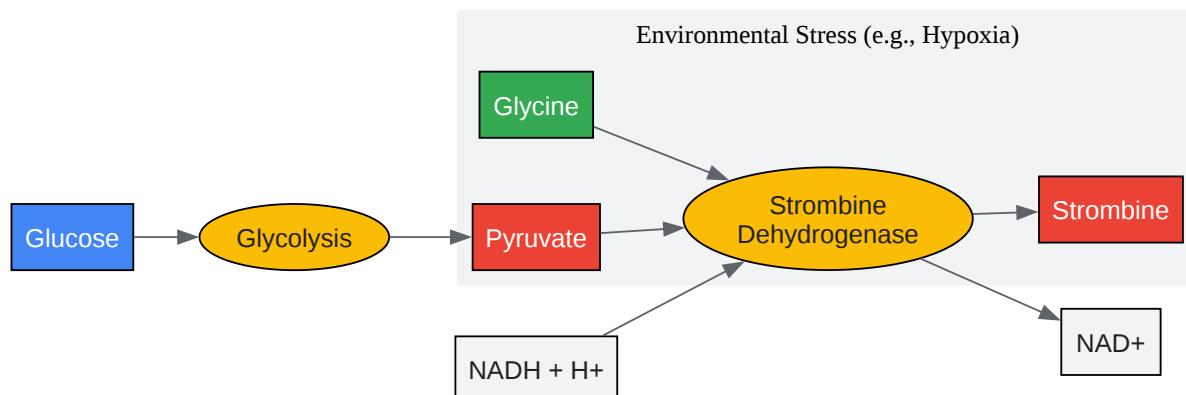
Signaling Pathways and Metabolic Context

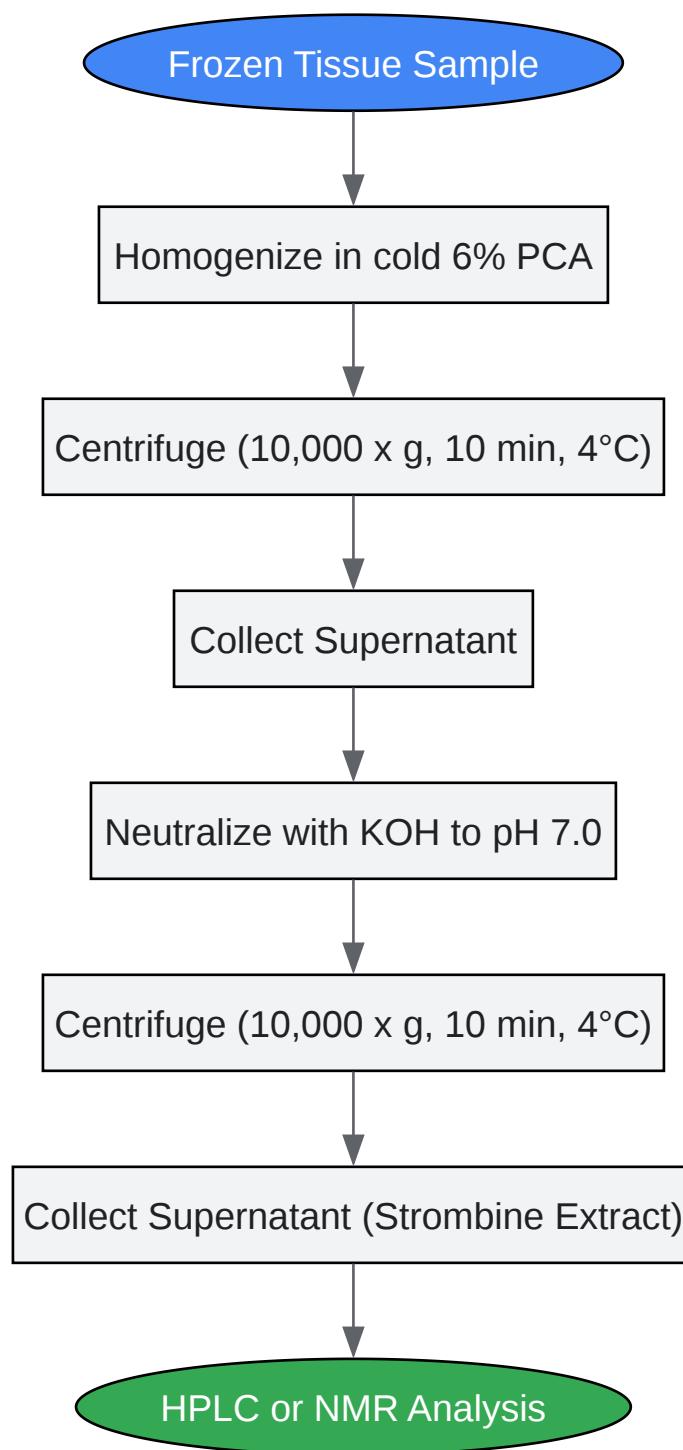
Environmental stress, particularly hypoxia, triggers a metabolic shift from aerobic respiration to anaerobic glycolysis in marine invertebrates. This shift is crucial for survival when oxygen is limited.

Anaerobic Glycolysis and Strombine Formation

Under anaerobic conditions, the final product of glycolysis, pyruvate, cannot enter the Krebs cycle and oxidative phosphorylation. To regenerate NAD⁺ required for glycolysis to continue, pyruvate is instead metabolized to other end products. In many marine invertebrates, this involves the synthesis of opines like **strombine** and alanopine.

The formation of **strombine** is catalyzed by the enzyme **strombine** dehydrogenase, which facilitates the reductive condensation of pyruvate with the amino acid glycine. This reaction consumes NADH, thus regenerating NAD⁺ and allowing glycolysis to proceed, albeit with a much lower ATP yield compared to aerobic respiration. The accumulation of **strombine** is a direct consequence of this metabolic adaptation to anaerobic conditions.





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References

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